Spectroscopic Profile of 1-Aminononadecane: A Technical Guide

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Compound of Interest

Compound Name:	*1-Aminononadecane*
CAS No.:	*14130-05-3*
Cat. No.:	*B082226*

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This technical guide provides a comprehensive overview of the key spectroscopic data for **1-aminononadecane** (CAS No. 14130-05-3), a long-chain primary amine relevant to researchers, scientists, and professionals in drug development. This document presents available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with detailed experimental protocols and a visual workflow for spectroscopic analysis.

Summary of Spectroscopic Data

The following tables summarize the available quantitative spectroscopic data for **1-aminononadecane**. Due to the limited availability of public experimental ^{13}C NMR data, a predicted spectrum's data is included for completeness.

^{1}H NMR (Proton NMR) Data

A proton NMR spectrum for **1-aminononadecane** is available through spectral databases.[1][2] While a detailed peak list with coupling constants is not publicly available, the expected

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chemical shifts can be inferred from the structure and data for similar long-chain alkyl amines.

Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Integration
CH_3 (Terminal)	~0.88	Triplet	3H
-$(CH_2)_{16}$-	~1.25	Broad Multiplet	32H
-CH_2-CH_2-NH_2	~1.4-1.5	Multiplet	2H
-CH_2-NH_2	~2.6-2.7	Triplet	2H
-NH_2	Variable	Broad Singlet	2H

^{13}C NMR (Carbon NMR) Data (Predicted)

No experimental ^{13}C NMR spectrum for **1-aminononadecane** is readily available in public databases. The following data is based on computational prediction and should be used as an estimation.

Assignment	Predicted Chemical Shift (ppm)
C1 (CH_3)	~14.2
C2-C16 (-$(CH_2)_{15}$-)	~23.0 - 32.2
C17 (-CH_2-CH_2-CH_2-NH_2)	~27.0
C18 (-CH_2-CH_2-NH_2)	~34.0
C19 (-CH_2-NH_2)	~42.3

IR (Infrared) Spectroscopy Data

The gas-phase IR spectrum of **1-aminononadecane** is available from the NIST/EPA Gas-Phase Infrared Database.[3] Key absorption bands are summarized below. An FTIR spectrum of the melt (crystalline phase) is also available.[1][2]

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Wavenumber (cm^{-1})	Intensity	Assignment
~3380, ~3300	Medium	N-H Stretch (asymmetric and symmetric)
2925, 2855	Strong	C-H Stretch (asymmetric and symmetric)
~1600	Medium	N-H Bend (Scissoring)
~1465	Medium	C-H Bend (Scissoring)
~800	Broad, Medium	N-H Wag
~720	Medium	-(CH_2)n- Rocking

Mass Spectrometry (GC-MS) Data

The electron ionization (EI) mass spectrum of **1-aminononadecane** is available in the NIST Mass Spectrometry Data Center.[1][2] The fragmentation pattern is characteristic of long-chain primary amines.

m/z	Relative Intensity	Assignment
30	100%	$[CH_2=NH_2]^+$ (Base Peak)
44	High	$[C_2H_5NH]^+$
58	Moderate	$[C_3H_7NH]^+$
72	Moderate	$[C_4H_9NH]^+$
283	Low	$[M]^+$ (Molecular Ion)

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic techniques described.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A sample of **1-aminononadecane** would be dissolved in a deuterated solvent, typically chloroform-d ($CDCl_3$), and transferred to an NMR

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tube. A ^{1}H NMR spectrum would be acquired on a spectrometer, such as a Varian A-60, operating at a specific frequency.[1][2] For ^{13}C NMR, a proton-decoupled spectrum would be obtained, likely requiring a larger number of scans due to the low natural abundance of the ^{13}C isotope.

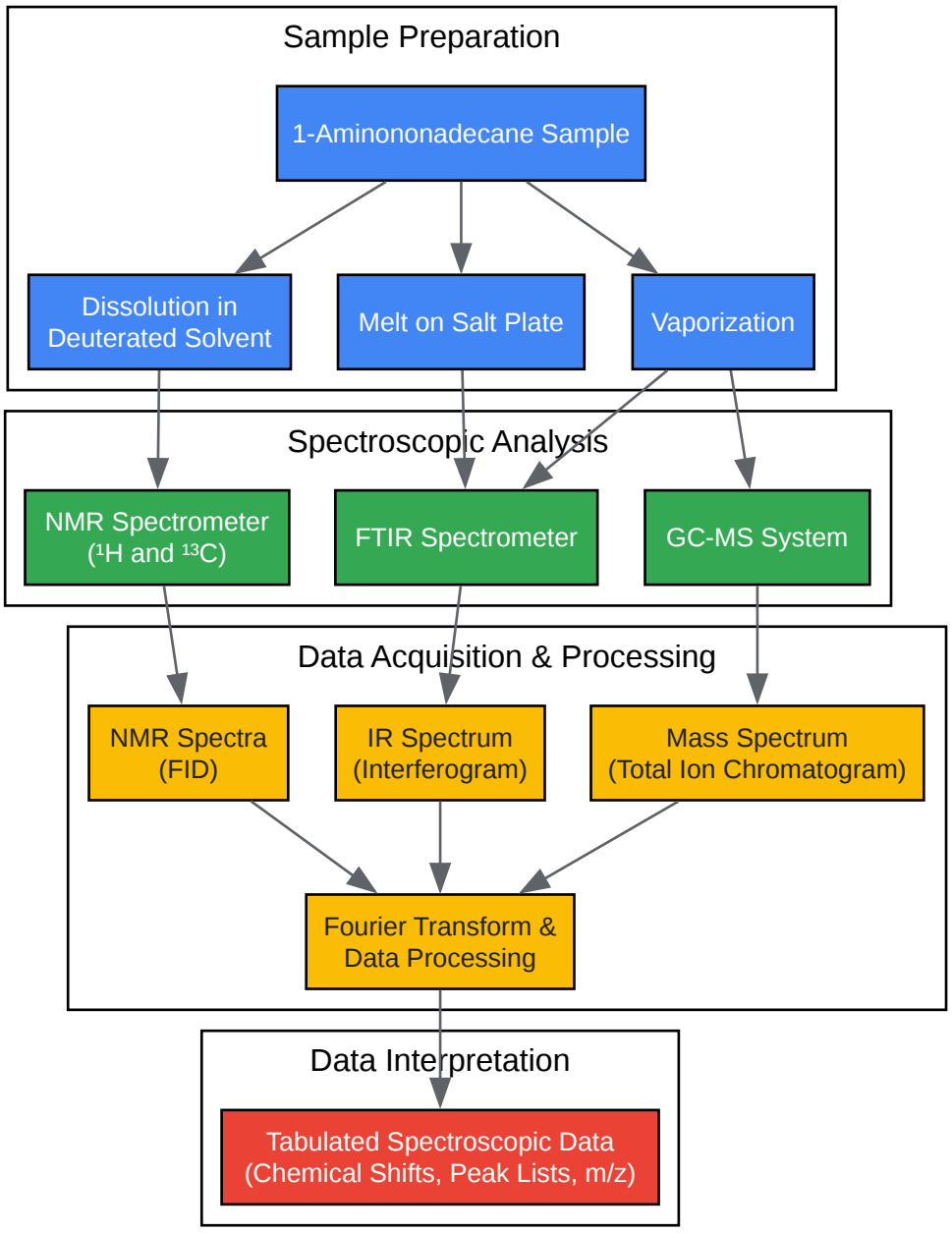
Infrared (IR) Spectroscopy: For gas-phase analysis, the sample is volatilized and introduced into a gas cell within the spectrometer.[3] For Fourier-Transform Infrared (FTIR) spectroscopy of the solid, a thin film can be prepared by melting a small amount of the crystalline sample between two salt plates (e.g., NaCl or KBr).[1][2] A background spectrum is recorded and subtracted from the sample spectrum.

Gas Chromatography-Mass Spectrometry (GC-MS): A dilute solution of **1-aminononadecane** in a volatile organic solvent is injected into a gas chromatograph. The compound is separated from the solvent and any impurities on a capillary column. The eluent from the GC is then introduced into a mass spectrometer, where it is ionized, typically by electron ionization (EI). The resulting fragments are separated by their mass-to-charge ratio to produce the mass spectrum.[1][2]

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **1-aminononadecane**.

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A generalized workflow for spectroscopic analysis.

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